

An In-Depth Technical Guide to the HSD17B13 Inhibitor: HSD17B13-IN-41

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Compound of Interest

Compound Name: HSD17B13-IN-41

Cat. No.: B1326548

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **HSD17B13-IN-41**, a potent inhibitor of 17 β -hydroxysteroid dehydrogenase type 13 (HSD17B13). HSD17B13 is a compelling therapeutic target for a range of liver diseases, including non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH). This document details the chemical structure, mechanism of action, and relevant experimental data for **HSD17B13-IN-41**, alongside methodologies for assessing its activity.

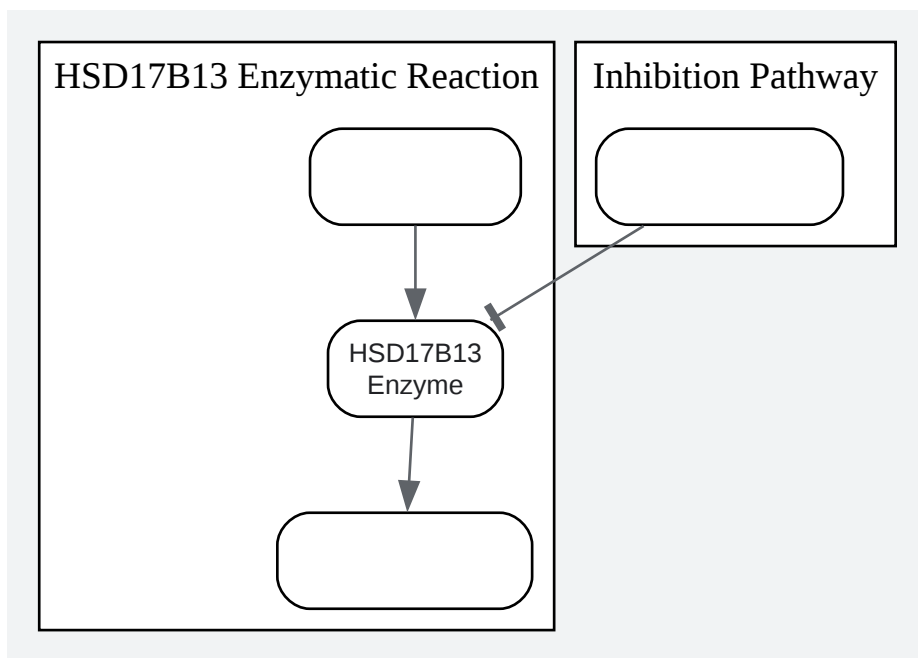
Core Compound Data

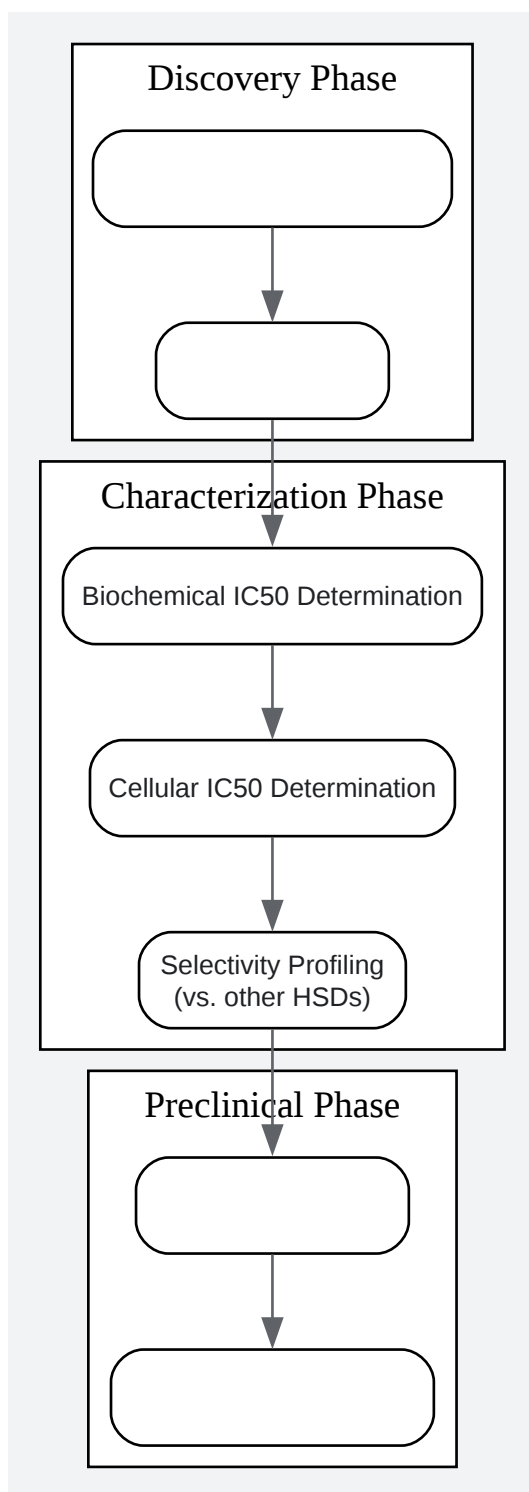
HSD17B13-IN-41 has been identified as a significant inhibitor of the HSD17B13 enzyme. While detailed peer-reviewed publications on this specific molecule are not extensively available, its fundamental properties and inhibitory activity have been reported by chemical suppliers.

Property	Value
Compound Name	HSD17B13-IN-41
Chemical Name	4-(5-(3-Hydroxyphenyl)thiophen-2-yl)-2-methylphenol
CAS Number	1122660-25-6
Molecular Formula	C ₁₇ H ₁₄ O ₂ S
Molecular Weight	282.36 g/mol
Reported IC ₅₀	<50 nM

Structural Information

The chemical structure of **HSD17B13-IN-41** is characterized by a central thiophene ring linking two substituted phenol groups.





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